

Safe Disposal of 2-(Trifluoroacetyl)biphenyl: A Procedural Guide

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Compound of Interest

Compound Name: 2-(Trifluoroacetyl)biphenyl

Cat. No.: B1307362

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For laboratory professionals engaged in research and development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **2-(Trifluoroacetyl)biphenyl**, ensuring that researchers, scientists, and drug development professionals can manage this substance safely and effectively.

Compound Data

A comprehensive understanding of the physical and chemical properties of **2-(Trifluoroacetyl)biphenyl** is fundamental to its safe handling and disposal.

| Property | Value |
|-----------------------|--|
| CAS Number | 302912-29-4 [1] |
| Molecular Formula | C ₁₄ H ₉ F ₃ O [1] [2] |
| Molecular Weight | 250.22 g/mol [1] |
| Hazard Classification | Eye irritation, Category 2; Specific target organ toxicity – single exposure, Category 3 [2] |

Disposal Protocol

The following protocol outlines the step-by-step procedure for the safe disposal of **2-(Trifluoroacetyl)biphenyl**. This protocol is based on general best practices for the disposal of hazardous organic compounds.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle **2-(Trifluoroacetyl)biphenyl** within a certified chemical fume hood to minimize inhalation exposure.
- Wear appropriate personal protective equipment (PPE), including:
 - Chemical safety goggles
 - Face shield
 - Chemical-resistant gloves (e.g., nitrile)
 - Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect un- or lightly contaminated solid waste, such as empty containers, weighing paper, and contaminated gloves, in a designated, clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical.
- Liquid Waste:
 - Collect liquid waste containing **2-(Trifluoroacetyl)biphenyl**, including reaction residues and cleaning solvents, in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix with incompatible waste streams.

3. Waste Container Labeling:

- All waste containers must be clearly and accurately labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-(Trifluoroacetyl)biphenyl**"
 - The primary hazard(s) (e.g., "Irritant")
 - The approximate concentration and volume of the waste

4. Storage of Chemical Waste:

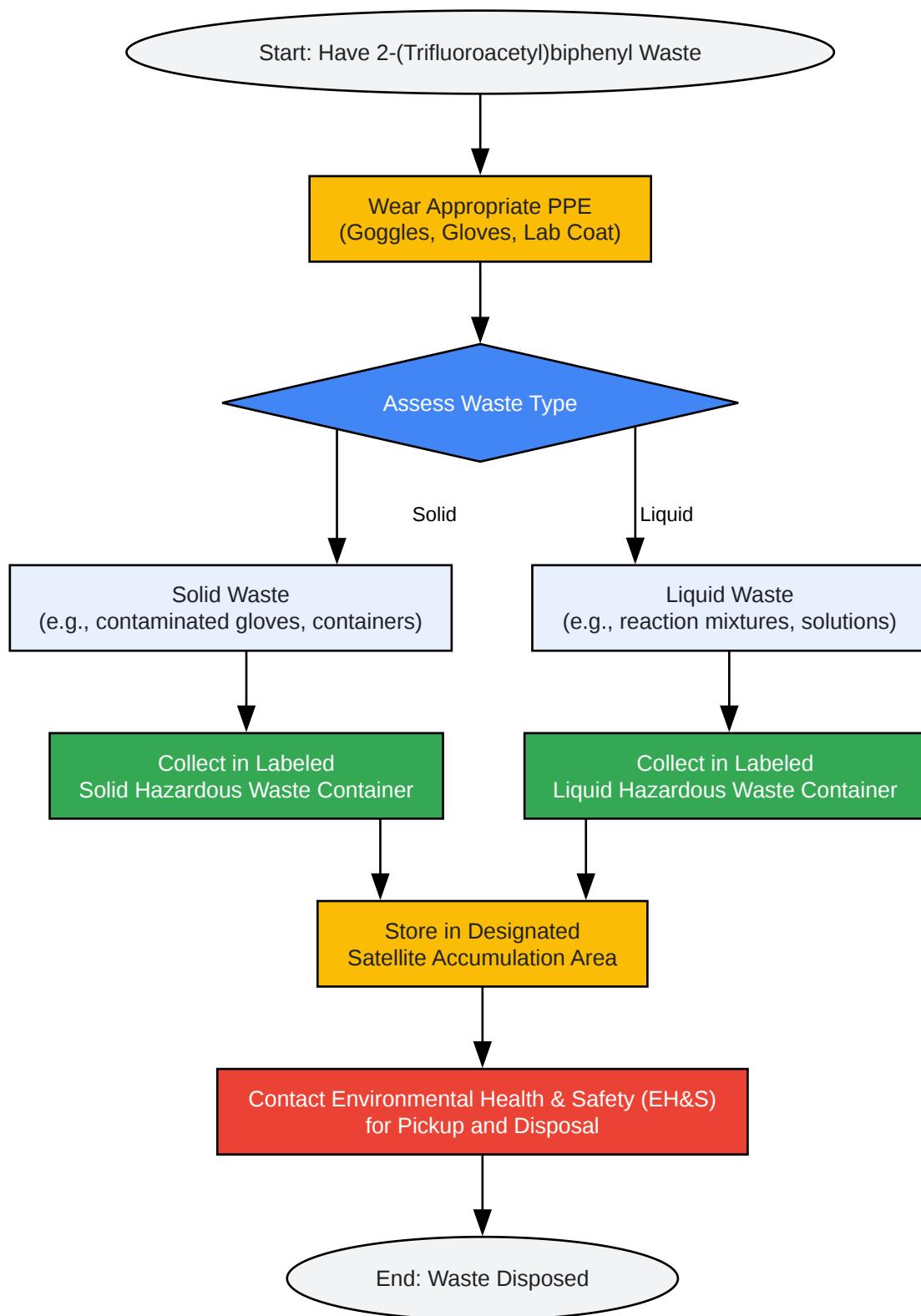
- Store sealed and labeled hazardous waste containers in a designated and secure satellite accumulation area or the main hazardous waste storage facility.
- The storage area should be well-ventilated and away from sources of ignition and incompatible materials.

5. Final Disposal:

- The recommended disposal method for **2-(Trifluoroacetyl)biphenyl** is through a licensed hazardous waste disposal service.[3][4]
- Contact your institution's Environmental Health and Safety (EH&S) department to arrange for the pickup and disposal of the chemical waste.
- Never dispose of **2-(Trifluoroacetyl)biphenyl** down the drain or in the regular trash.[4] For similar chemicals, the recommended disposal is removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[3]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-(Trifluoroacetyl)biphenyl**.

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Caption: Disposal workflow for **2-(Trifluoroacetyl)biphenyl**.

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